

Application Notes and Protocols for JNJ-47117096 Hydrochloride in Cell Culture

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Compound of Interest

Compound Name: JNJ-47117096 hydrochloride

Cat. No.: B608968

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubilization and use of **JNJ-47117096 hydrochloride** in cell culture experiments. The information is intended to guide researchers in preparing and applying this compound for in vitro studies.

Introduction

JNJ-47117096 hydrochloride is a potent and selective inhibitor of Maternal Embryonic Leucine Zipper Kinase (MELK) with a reported IC₅₀ of 23 nM. It also effectively inhibits FMS-like tyrosine kinase 3 (Flt3) with an IC₅₀ of 18 nM.^{[1][2][3]} This compound has been shown to induce a DNA damage response, leading to cell cycle arrest and a senescent phenotype in cancer cells.^{[1][2]} Its mechanism of action involves the inhibition of MELK, which leads to stalled replication forks and DNA double-strand breaks.^{[1][2]}

Physicochemical Properties and Solubility

Proper dissolution of **JNJ-47117096 hydrochloride** is critical for obtaining accurate and reproducible results in cell-based assays. The solubility of this compound in commonly used solvents is summarized below.

Table 1: Solubility of **JNJ-47117096 Hydrochloride**

Solvent	Solubility (mg/mL)	Molar Equivalent	Notes
DMSO	≥ 250	≥ 626.74 mM	-
Water	3.33	8.35 mM	Requires sonication and heating to 60°C

Data sourced from supplier information.^[1] The molecular weight of **JNJ-47117096 hydrochloride** is 398.89 g/mol .

Experimental Protocols

Preparation of High-Concentration Stock Solution

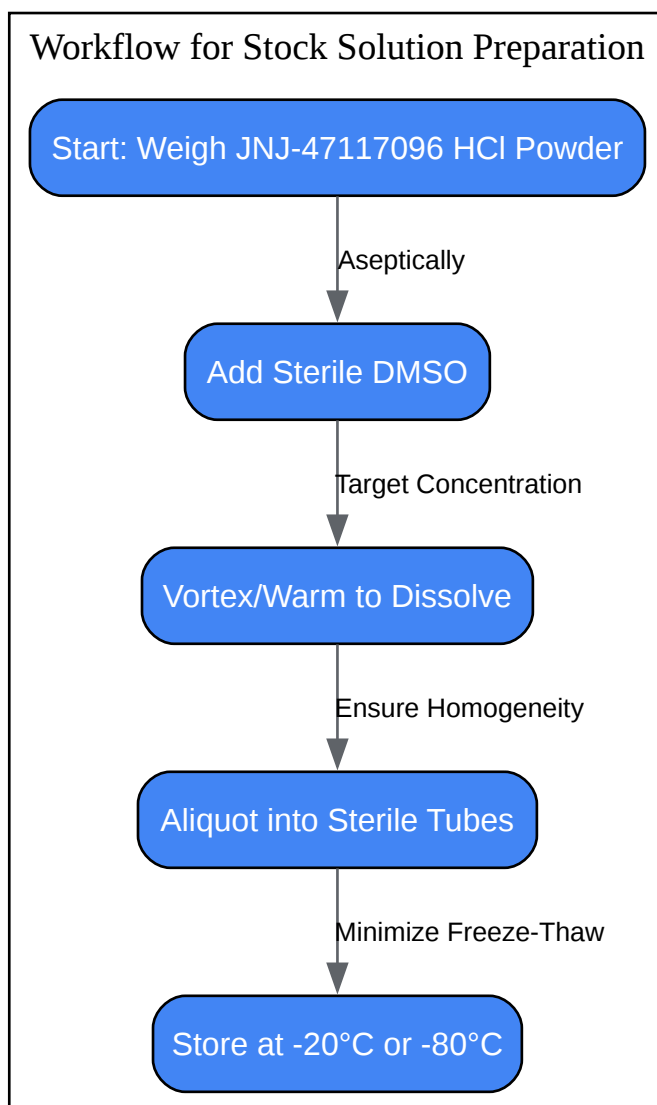
It is recommended to prepare a high-concentration stock solution in dimethyl sulfoxide (DMSO) due to the compound's high solubility in this solvent.

Materials:

- **JNJ-47117096 hydrochloride** powder
- Anhydrous/sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

Protocol:

- Aseptically weigh the desired amount of **JNJ-47117096 hydrochloride** powder.
- Add the appropriate volume of sterile DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
- Vortex or gently warm the solution to ensure complete dissolution.
- Store the stock solution in small aliquots at -20°C or -80°C to minimize freeze-thaw cycles. Stock solutions in DMSO are typically stable for several months when stored properly. For short-term storage (up to one month), 0-4°C can be used.^[1]



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Caption: Workflow for preparing a concentrated stock solution of **JNJ-47117096 hydrochloride** in DMSO.

Preparation of Working Solutions in Cell Culture Media

Direct dissolution of **JNJ-47117096 hydrochloride** in aqueous cell culture media is not recommended due to its limited water solubility. The following protocol describes the dilution of the DMSO stock solution into your experimental medium.

Materials:

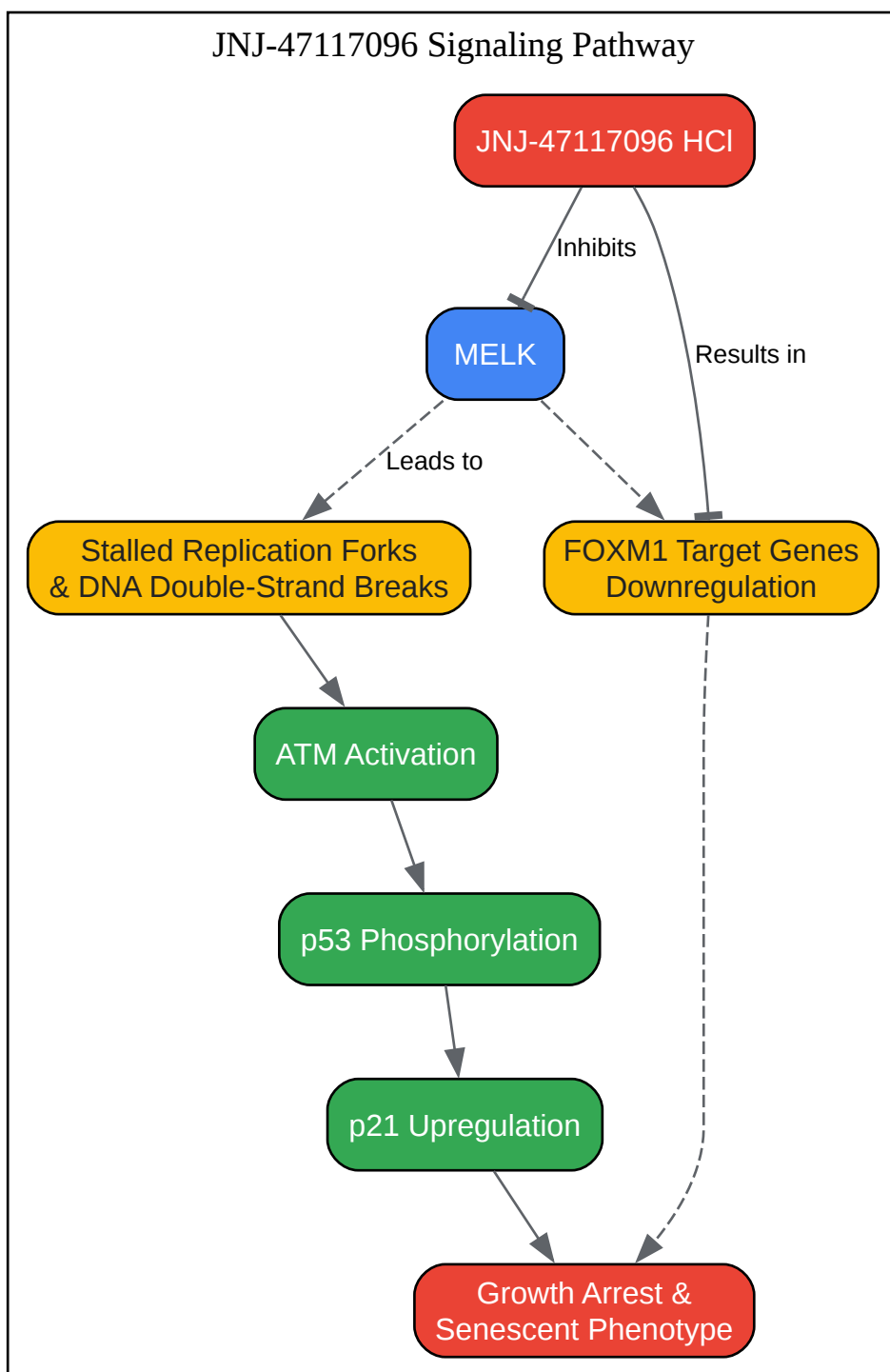
- High-concentration stock solution of **JNJ-47117096 hydrochloride** in DMSO
- Pre-warmed complete cell culture medium

Protocol:

- Thaw an aliquot of the **JNJ-47117096 hydrochloride** stock solution at room temperature.
- Perform a serial dilution of the stock solution in pre-warmed complete cell culture medium to achieve the desired final concentration.
 - Important: To avoid precipitation, it is crucial to add the DMSO stock solution to the cell culture medium and mix immediately and thoroughly. Do not add the medium to the stock solution.
 - The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.
- A pilot experiment is recommended to visually inspect for any precipitation at the desired final concentration in your specific cell culture medium.
- Use the freshly prepared working solution immediately for treating cells.

Mechanism of Action: Signaling Pathway

JNJ-47117096 primarily targets MELK, a serine/threonine kinase involved in cell cycle progression and oncogenesis. Inhibition of MELK by JNJ-47117096 leads to the activation of the ATM-mediated DNA damage response pathway.



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Caption: Simplified signaling pathway of **JNJ-47117096 hydrochloride**.

Summary and Recommendations

JNJ-47117096 hydrochloride is a valuable tool for studying MELK and Flt3 signaling in cancer biology. Due to its limited aqueous solubility, careful preparation of stock and working solutions is essential for successful cell culture experiments. Researchers should always perform appropriate vehicle controls and confirm the absence of precipitation in their specific experimental setup. The provided protocols and diagrams serve as a guide to facilitate the effective use of this compound in in vitro research.

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